

Safeguarding Your Research: A Comprehensive Guide to Handling Benzyl Isovalerate

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Compound of Interest

Compound Name: Benzyl isovalerate

Cat. No.: B091237

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Benzyl isovalerate**, including detailed operational and disposal plans to foster a culture of safety and build trust in your laboratory practices.

Benzyl isovalerate, also known as benzyl 3-methylbutyrate, is a compound used in flavors and fragrances.[1][2] While some safety data sheets (SDS) classify it as a non-hazardous substance, others indicate it can be harmful if swallowed, inhaled, or comes into contact with skin, and may cause skin and eye irritation.[1][2][3] Given this conflicting information, it is prudent to handle it with a comprehensive safety approach.

Quantitative Exposure and Safety Data

To ensure safe handling, it is crucial to be aware of the physical and chemical properties of **Benzyl isovalerate**. The following table summarizes key quantitative data. It is important to note that specific occupational exposure limits have not been widely established.[3][4]

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₂	[3]
Molecular Weight	192.25 g/mol	[3]
Flash Point	> 93 °C / > 199.4 °F	[5]
Boiling Point	245 °C / 473 °F	[6]
Density	0.988 g/mL at 25 °C	
Acute Oral Toxicity (LD50, Rat)	> 5 g/kg	[7]
Acute Dermal Toxicity (LD50, Rabbit)	> 5 g/kg	[7]

Experimental Protocol: Safe Handling and Disposal Workflow

Adherence to a strict, step-by-step protocol is critical for minimizing exposure and ensuring safety when working with **Benzyl isovalerate**.

Engineering Controls and Preparation

- Ventilation: Always handle **Benzyl isovalerate** in a well-ventilated area. A chemical fume hood is recommended to avoid breathing in vapors, mists, or gases.[3]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible in the immediate vicinity of the handling area.[3]
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[2][5]

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **Benzyl isovalerate**:

- Eye Protection: Chemical safety goggles or glasses with side-shields that conform to EN166 or ANSI Z.87.1 standards are mandatory to prevent eye contact.[8][9]

- **Hand Protection:** Wear impervious, chemical-resistant gloves.[3] Nitrile gloves can provide short-term protection.[9] Always inspect gloves for integrity before use and dispose of them properly after handling.[8]
- **Skin and Body Protection:** A laboratory coat should be worn to prevent skin contact.[9] In cases of potential significant exposure, impervious clothing and rubber boots may be necessary.[3]
- **Respiratory Protection:** If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator is recommended.[3][9]

Handling and Storage

- **Handling:** Avoid direct contact with skin and eyes, and prevent inhalation of vapors.[5] Do not eat, drink, or smoke in the handling area.[4]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Keep it away from heat, sparks, and flames.[5] The storage area should be designated for combustible liquids.

Accidental Release Measures

In the event of a spill:

- **Evacuate:** Immediately evacuate non-essential personnel from the area.[7]
- **Ventilate:** Ensure the area is well-ventilated.[2]
- **Contain:** Use an inert absorbent material like sand, vermiculite, or diatomite to soak up the spill.[3]
- **Collect:** Carefully transfer the absorbed material into a suitable, closed container for disposal.[8]
- **Clean:** Wash the spill site after the material has been completely picked up.[3]

First Aid Procedures

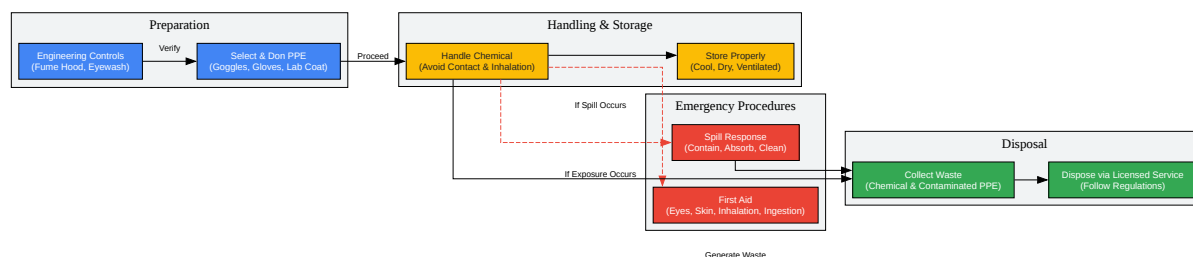
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek medical attention if irritation persists.[3]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water.[10] If skin irritation occurs, seek medical advice.[3]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen.[10] If breathing has stopped, give artificial respiration.[10] Seek medical attention if symptoms persist.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water and seek immediate medical attention.[8]

Disposal Plan

- Waste Characterization: Chemical waste must be handled as hazardous waste.
- Disposal: Dispose of **Benzyl isovalerate** and any contaminated materials through a licensed professional waste disposal service.[3] Do not allow the product to enter drains.[8] All disposal activities must be in accordance with federal, state, and local environmental regulations.[3]

Visualizing the Safety Workflow

To provide a clear, at-a-glance understanding of the necessary safety procedures, the following diagram illustrates the logical relationships in the handling and disposal of **Benzyl isovalerate**.



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Safe Handling and Disposal Workflow for **Benzyl Isovalerate**.

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References

- 1. elan-chemical.com [elan-chemical.com]
- 2. chemicalbull.com [chemicalbull.com]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. fishersci.nl [fishersci.nl]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. tcichemicals.com [tcichemicals.com]

- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
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